

CP-775146 (CAS RN: 702680-17-9): A Technical Guide for Researchers

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Compound of Interest

Compound Name: CP-775146

Cat. No.: B1669567

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An In-depth Review of a Selective PPAR α Agonist

This technical guide provides a comprehensive overview of **CP-775146**, a potent and selective peroxisome proliferator-activated receptor alpha (PPAR α) agonist. The information is intended for researchers, scientists, and professionals involved in drug development and metabolic disease research.

Introduction

CP-775146 is a small molecule compound identified as a high-affinity agonist for PPAR α .^[1] PPAR α is a nuclear receptor that plays a critical role in the regulation of lipid metabolism, particularly in the liver.^[2] Activation of PPAR α leads to the transcription of a suite of genes involved in fatty acid uptake, β -oxidation, and triglyceride clearance. Consequently, PPAR α agonists are a class of drugs primarily investigated for their hypolipidemic effects. **CP-775146** has demonstrated potent hypolipidemic activity in preclinical models.^{[1][3]}

Chemical and Physical Properties

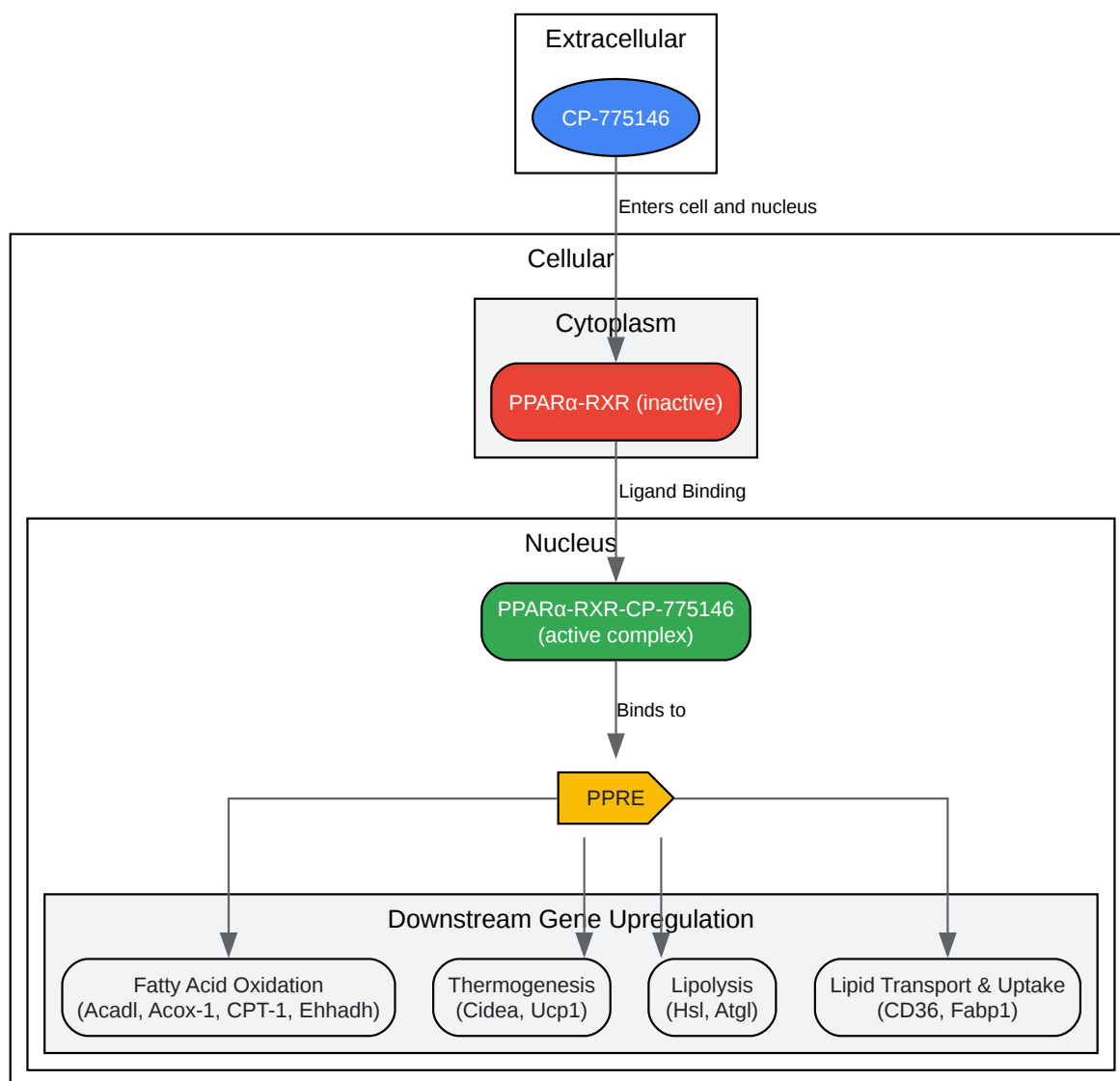
CP-775146 is a piperidine derivative with the following properties:^{[1][4]}

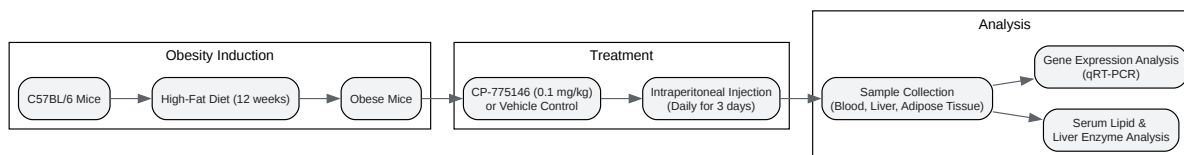
Property	Value
CAS Number	702680-17-9
Molecular Formula	C ₂₆ H ₃₃ NO ₄
Molecular Weight	423.54 g/mol
Purity	≥99%
Solubility	Soluble to 100 mM in DMSO
Storage	Store at room temperature

Mechanism of Action and Signaling Pathway

CP-775146 exerts its biological effects through the selective activation of PPAR α . It binds to the ligand-binding domain of PPAR α with high affinity, promoting a conformational change that facilitates the recruitment of coactivator proteins.^[5] This complex then heterodimerizes with the retinoid X receptor (RXR) and binds to specific DNA sequences known as peroxisome proliferator response elements (PPREs) in the promoter regions of target genes.^[6]

The activation of this signaling cascade leads to the upregulation of genes involved in multiple aspects of lipid metabolism. In the liver, this includes genes central to fatty acid β -oxidation. In adipose tissue, **CP-775146** has been shown to influence the expression of genes related to thermogenesis and lipolysis.^[2]





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